

A Comparative Guide to Formamidinium and Cesium Lead Bromide Perovskite Solar Cells

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Compound of Interest

Compound Name: *Formamidinium bromide*

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In the rapidly advancing field of perovskite photovoltaics, formamidinium lead bromide (FAPbBr₃) and cesium lead bromide (CsPbBr₃) have emerged as promising candidates for high-performance and stable solar cells. This guide provides a comprehensive comparison of their performance, supported by experimental data, to assist researchers and scientists in the selection and development of perovskite-based solar cell technologies.

Performance Comparison

A critical evaluation of perovskite solar cells involves the analysis of key photovoltaic parameters: power conversion efficiency (PCE), open-circuit voltage (V_{oc}), short-circuit current density (J_{sc}), and fill factor (FF). The following table summarizes representative performance data for FAPbBr₃ and CsPbBr₃ solar cells, as reported in the literature. It is important to note that direct comparisons can be challenging due to variations in device architecture, fabrication methods, and measurement conditions across different studies.

Parameter	Formamidinium Lead Bromide (FAPbBr ₃)	Cesium Lead Bromide (CsPbBr ₃)	Reference
Power Conversion Efficiency (PCE)	> 8% - 10.61%	~6% - 7.65%	[1][2]
Open-Circuit Voltage (V _{oc})	1.53 V - 1.56 V	~1.22 V - 1.29 V	[1][2][3]
Short-Circuit Current Density (J _{sc})	~6.73 mA/cm ² - 7.25 mA/cm ²	~2.65 mA/cm ² - 4.60 mA/cm ²	[2][3]
Fill Factor (FF)	~67.5% - 68.8%	~39.51% - 48.58%	[2][3]

Generally, FAPbBr₃ solar cells have demonstrated higher power conversion efficiencies, primarily attributed to their superior open-circuit voltage.[2][4] The wider bandgap of FAPbBr₃ (around 2.26 eV) contributes to these high V_{oc} values.[2] In contrast, all-inorganic CsPbBr₃ perovskites are noted for their exceptional thermal and structural stability.[3]

Stability Under Operational Stress

The long-term stability of perovskite solar cells remains a critical hurdle for commercialization. Both FAPbBr₃ and CsPbBr₃ exhibit notable stability, particularly when compared to their iodide-based counterparts.

Formamidinium Lead Bromide (FAPbBr₃): Unsealed FAPbBr₃ devices have shown remarkable stability, retaining over 95% of their initial efficiency after 150 hours of continuous illumination in both nitrogen and ambient air with humidity up to 60%.^[2] This suggests a high degree of intrinsic and extrinsic stability.

Cesium Lead Bromide (CsPbBr₃): CsPbBr₃ is recognized for its superior thermal stability compared to hybrid organic-inorganic perovskites like methylammonium lead bromide (MAPbBr₃).^[3] Studies have shown that CsPbBr₃ remains unchanged at temperatures up to 383 K in humid air.^{[5][6]} This inherent stability makes it a compelling candidate for applications in harsh environments.

Experimental Protocols

The fabrication and characterization of perovskite solar cells involve a series of well-defined steps. Below are generalized experimental protocols for solution-processed FAPbBr₃ and CsPbBr₃ solar cells.

Device Fabrication

A common device architecture for these solar cells is the n-i-p planar or mesoporous structure, typically consisting of FTO-coated glass / Electron Transport Layer (ETL) / Perovskite / Hole Transport Layer (HTL) / Metal Electrode.

1. Substrate Preparation:

- Fluorine-doped tin oxide (FTO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol.
- The substrates are then treated with UV-ozone to improve the wettability of the surface.

2. Electron Transport Layer (ETL) Deposition:

- A compact layer of TiO₂ (c-TiO₂) is often deposited by spin-coating a precursor solution (e.g., titanium diisopropoxide bis(acetylacetone)) followed by annealing at high temperatures (e.g., 500 °C).
- For mesoporous architectures, a layer of mesoporous TiO₂ (mp-TiO₂) is then spin-coated on top of the compact layer and sintered. Some studies have shown that treating the mesoporous TiO₂ with lithium can improve device performance.[2]

3. Perovskite Layer Deposition:

- Formamidinium Lead Bromide (FAPbBr₃): A one-step solution process is commonly used. A precursor solution containing FAPbBr₃ is spin-coated onto the ETL. An anti-solvent, such as toluene, is often dripped onto the spinning substrate to induce rapid crystallization and form a uniform film.[7] The film is then annealed at a specific temperature (e.g., 150 °C).
- Cesium Lead Bromide (CsPbBr₃): A two-step sequential deposition method is frequently employed. First, a layer of lead bromide (PbBr₂) is deposited from a solution in a solvent like

DMF.^[8] Subsequently, a solution of cesium bromide (CsBr) in a solvent like methanol or water is spin-coated onto the PbBr₂ layer.^[8] The film is then annealed to facilitate the conversion to the CsPbBr₃ perovskite phase.

4. Hole Transport Layer (HTL) Deposition:

- A solution of a hole-transporting material, such as Spiro-OMeTAD, is spin-coated on top of the perovskite layer. Additives like Li-TFSI and 4-tert-butylpyridine (tBP) are commonly included to improve conductivity and device performance.

5. Metal Electrode Deposition:

- Finally, a metal electrode, typically gold (Au) or silver (Ag), is deposited by thermal evaporation through a shadow mask to define the active area of the solar cell.

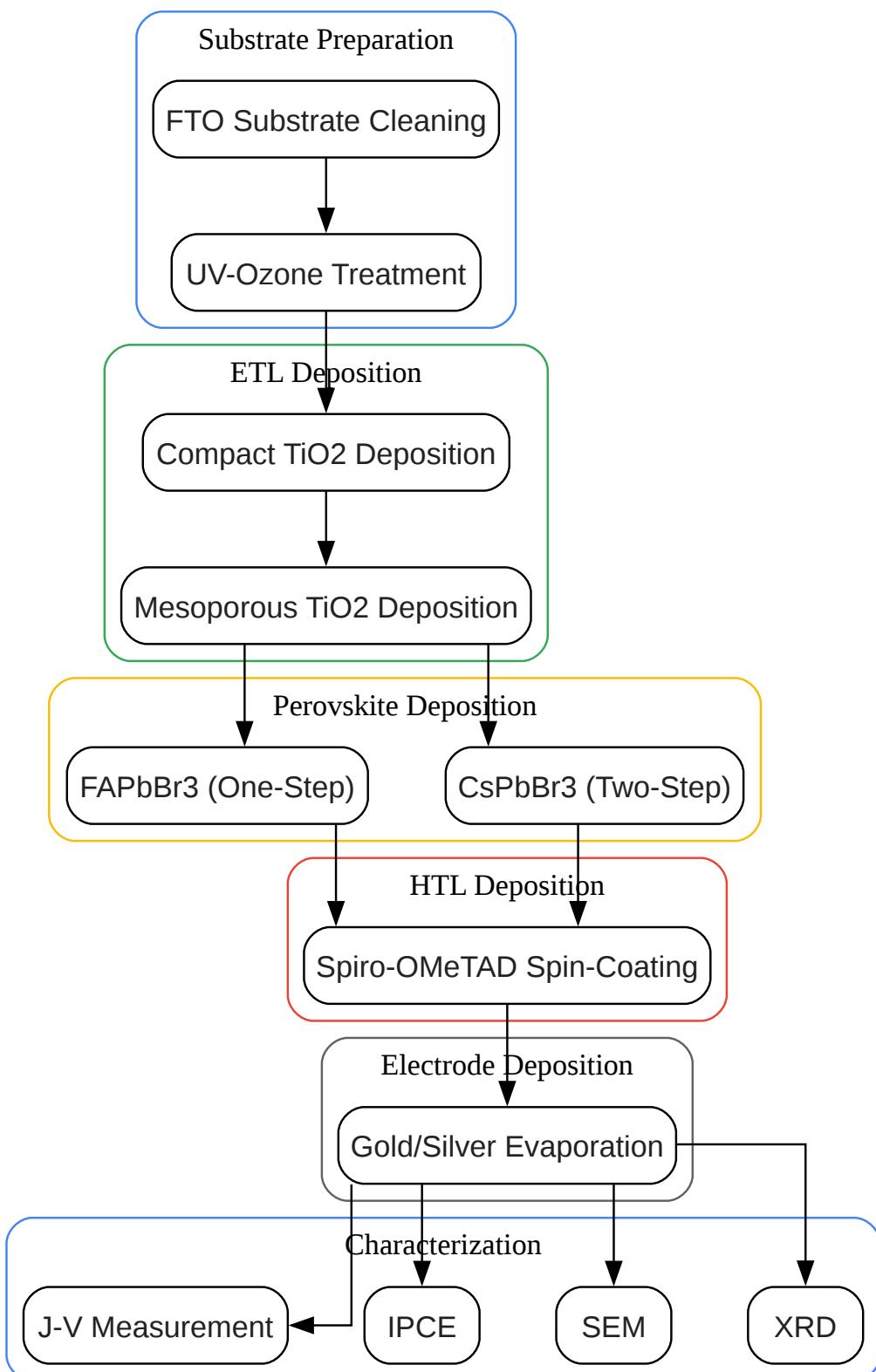
Characterization Techniques

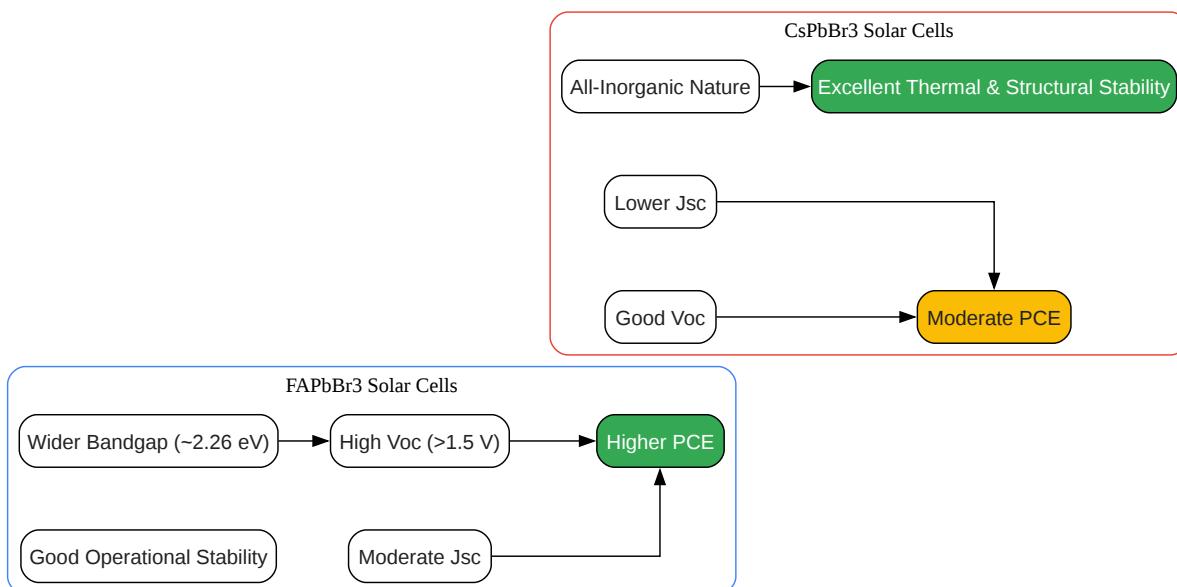
The performance of the fabricated solar cells is evaluated using a suite of characterization techniques:

- Current Density-Voltage (J-V) Measurement: This is the primary method to determine the key photovoltaic parameters (PCE, Voc, J_{sc}, FF). The measurement is typically performed under simulated AM 1.5G solar illumination.
- Incident Photon-to-Current Conversion Efficiency (IPCE): Also known as External Quantum Efficiency (EQE), this measurement determines the ratio of collected charge carriers to incident photons at each wavelength.
- Scanning Electron Microscopy (SEM): Used to visualize the morphology and cross-section of the solar cell, providing information on layer thicknesses and film quality.
- X-ray Diffraction (XRD): To confirm the crystal structure and phase purity of the perovskite film.
- UV-Vis Absorption Spectroscopy: To determine the optical bandgap of the perovskite absorber layer.

- Photoluminescence (PL) Spectroscopy: To investigate charge carrier dynamics and defect properties within the perovskite film.

Diagrams





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